

5-Fluoro-2-hydroxybenzenemethanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Fluoro-2-(hydroxymethyl)phenol

Cat. No.: B1311887

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For Researchers, Scientists, and Drug Development Professionals

Chemical Identifier:

- Name: 5-Fluoro-2-hydroxybenzenemethanol
- Synonyms: **4-Fluoro-2-(hydroxymethyl)phenol**, 5-Fluoro-2-hydroxybenzyl alcohol
- CAS Number: 2357-33-7
- Molecular Formula: $C_7H_7FO_2$
- Molecular Weight: 142.13 g/mol

Hazard Identification and Classification

While comprehensive toxicological data for 5-Fluoro-2-hydroxybenzenemethanol is not readily available in the public domain, data from structurally similar compounds and partial safety data sheets suggest that it should be handled with care. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Classification (Anticipated)

Based on data for analogous compounds such as 2-Fluoro-5-hydroxybenzoic acid, the following GHS classifications are anticipated. Users should perform their own risk assessment.


Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

Hazard Statements (Anticipated)

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Signal Word (Anticipated): Warning

GHS Pictogram (Anticipated):

 alt text

Safety and Handling Protocols

Adherence to standard laboratory safety protocols is essential when handling 5-Fluoro-2-hydroxybenzenemethanol.

2.1. Personal Protective Equipment (PPE)

A thorough risk assessment should precede handling, and the following PPE is mandatory:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against splashes and dust particles.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile, neoprene; inspect before use). A lab coat or chemical-resistant apron should be worn.	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are likely to be exceeded or irritation is experienced, use a NIOSH-approved respirator with an appropriate cartridge.	Minimizes inhalation of dust or vapors.

2.2. Handling Procedures

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Use appropriate tools to handle the solid material to avoid direct contact.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.

2.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.

- The recommended storage temperature is between 2°C and 8°C.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

3.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the contaminated skin with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.

3.2. Accidental Release Measures

- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and place it in a designated hazardous waste container.

3.3. Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Combustion may produce toxic fumes, including carbon oxides and hydrogen fluoride.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

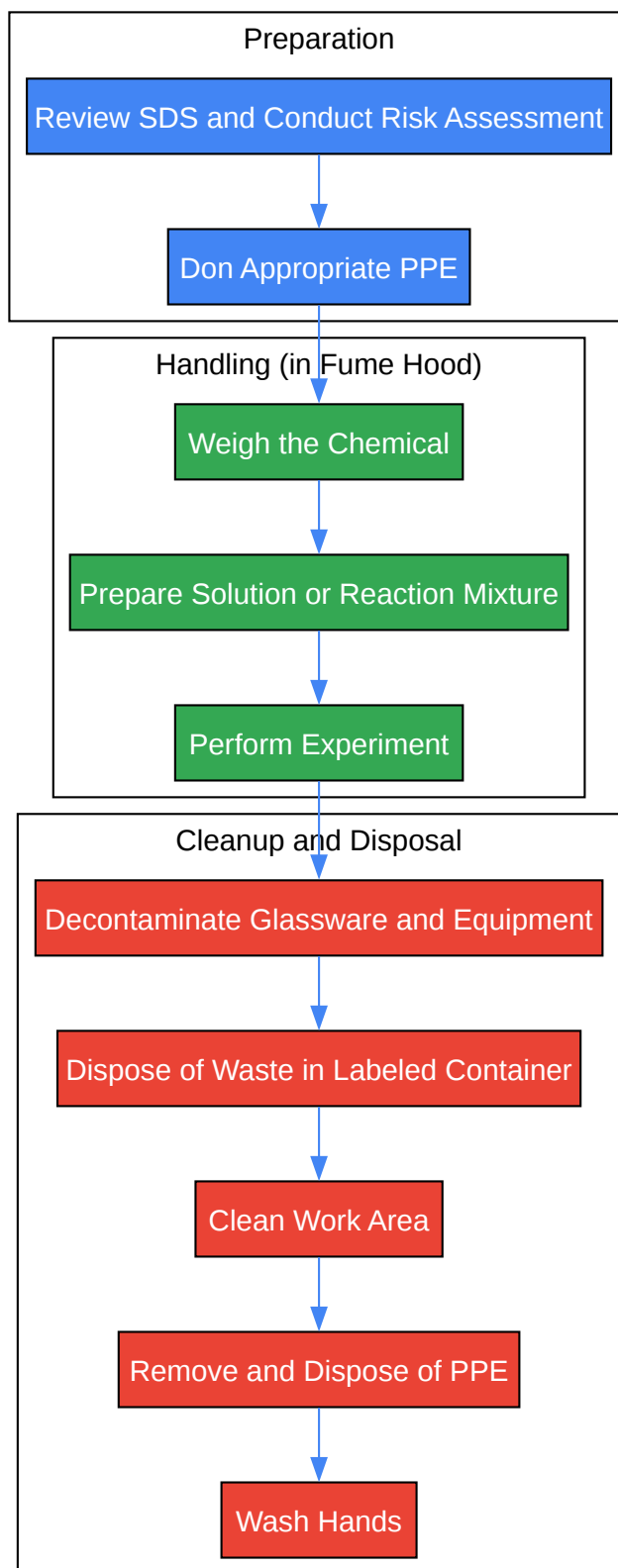
There is no publicly available quantitative toxicological data, such as LD50 (oral, dermal) or LC50 (inhalation), for 5-Fluoro-2-hydroxybenzenemethanol. The toxicological properties have not been thoroughly investigated. The provided hazard information is based on the chemical structure and data for similar compounds.

Disposal Considerations

Dispose of 5-Fluoro-2-hydroxybenzenemethanol and any contaminated materials in accordance with local, state, and federal regulations. This material should be treated as hazardous waste. Do not allow it to enter the sewage system.

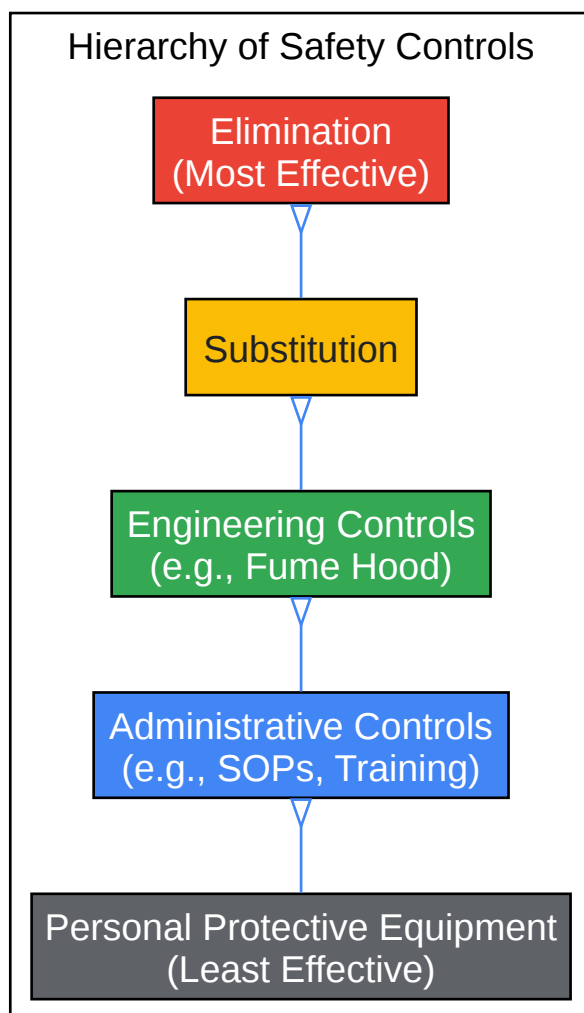
Experimental Workflows and Logical Relationships

The following diagrams illustrate a general workflow for handling a chemical powder like 5-Fluoro-2-hydroxybenzenemethanol in a research setting and the hierarchy of safety controls.



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Caption: General workflow for safely handling a chemical powder.



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Caption: Hierarchy of controls for mitigating chemical hazards.

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References

- 1. bocsci.com [bocsci.com]

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